

# 2-Phenoxyethyl (benzyloxy)acetate: Proper Disposal & Handling Procedures[1][2][3]

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## Compound of Interest

Compound Name:	2-Phenoxyethyl (benzyloxy)acetate
CAS No.:	60359-64-0
Cat. No.:	B14607760

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Urgency Level:ROUTINE / OPERATIONAL Classification:NON-HALOGENATED ORGANIC WASTE Immediate Action: Segregate from strong oxidizers and strong bases.[1]

## Executive Summary

This guide outlines the validated disposal and handling protocols for **2-Phenoxyethyl (benzyloxy)acetate**, a high-boiling aromatic ester.[1] Due to its structural components (phenoxyethanol and benzyloxyacetic acid moieties), this compound is classified as a Class III Combustible Liquid with significant Aquatic Toxicity potential.[1]

The Golden Rule of Disposal:



Never dispose of this compound down the drain. Its aromatic ether linkages are resistant to biodegradation in standard municipal water treatment, posing long-term environmental risks.[1]

## Part 1: Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity. **2-Phenoxyethyl (benzyloxy)acetate** is an ester formed by the condensation of 2-phenoxyethanol and benzyloxyacetic acid.[1]

### Physicochemical Properties (Disposal Relevant)

Property	Value (Estimated/SAR*)	Operational Implication
Physical State	Viscous Liquid / Low-melting Solid	Requires wide-mouth containers for solid/sludge waste if impure.[1]
Flash Point	> 100°C (High)	Classified as Combustible, not Flammable.[1] Low vapor risk at RT.[1]
Water Solubility	Low / Negligible	Do not dilute with water. Use organic solvents (Acetone/EtOH) for rinsing.[1]
Reactivity	Stable	Susceptible to hydrolysis in strong base (generates heat). [1]
Specific Gravity	~1.1 - 1.2 g/mL	Heavier than water; sinks in aqueous spills.[1]

\*Note: Values based on Structure-Activity Relationship (SAR) of homologous aromatic esters (e.g., Phenoxyethyl acetate, CAS 6192-44-5).[1]

## Critical Hazards

- Aquatic Toxicity (GHS H411/H412): The benzyl and phenoxy groups act as environmental stressors.[1]
- Skin/Eye Irritation (GHS H315/H319): Direct contact causes dermatitis and conjunctivitis.[1]
- Peroxide Potential: While less prone than simple ethers, the benzyloxy ether linkage can theoretically form peroxides upon prolonged exposure to air/light. Test for peroxides if the container is old or crystals are visible.[1]

## Part 2: Pre-Disposal Treatment[2]

### Segregation Logic

You must segregate this waste to prevent cross-reactivity in the central waste stream.

- Incompatible with:
  - Strong Oxidizers (Nitric Acid, Peroxides): Risk of exothermic oxidation of the ether linkage.
  - Strong Bases (NaOH, KOH): Causes ester hydrolysis, releasing 2-phenoxyethanol and benzyloxyacetic acid, altering the pH and heat profile of the waste drum.

## Waste Stream Classification

Assign this material to the Non-Halogenated Organic stream.[1]

- EPA/RCRA Status: Not specifically P-listed or U-listed.[1]
- Characteristic: It does not meet the definition of Ignitable (D001) unless mixed with low-flashpoint solvents.[1]
- Recommended Code: Use general lab codes for "Organic Solvents, Non-Halogenated."

## Part 3: The Disposal Workflow (Step-by-Step)

This protocol ensures compliance with EPA 40 CFR 262 and Prudent Practices in the Laboratory.

## Step 1: Collection & Packaging[4]

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass.[1] Avoid metal cans if the waste contains acidic impurities.
- Headspace: Leave 10% headspace to allow for thermal expansion.[1]
- Solvent Rinse: If disposing of an empty reagent bottle, triple-rinse with Acetone.[1]
  - Crucial: Pour the acetone rinse into the Organic Waste container, NOT down the sink.  
[1]

## Step 2: Labeling

Affix a hazardous waste tag with the following specific details:

- Chemical Name: "**2-Phenoxyethyl (benzyloxy)acetate**" (Do not use abbreviations).[1]
- Constituents: If in solution, list the solvent (e.g., "in Dichloromethane").
- Hazard Checkbox:  Toxic  Irritant  Combustible.[1]

## Step 3: Spill Management (Immediate Response)

If a spill occurs (< 1 Liter):

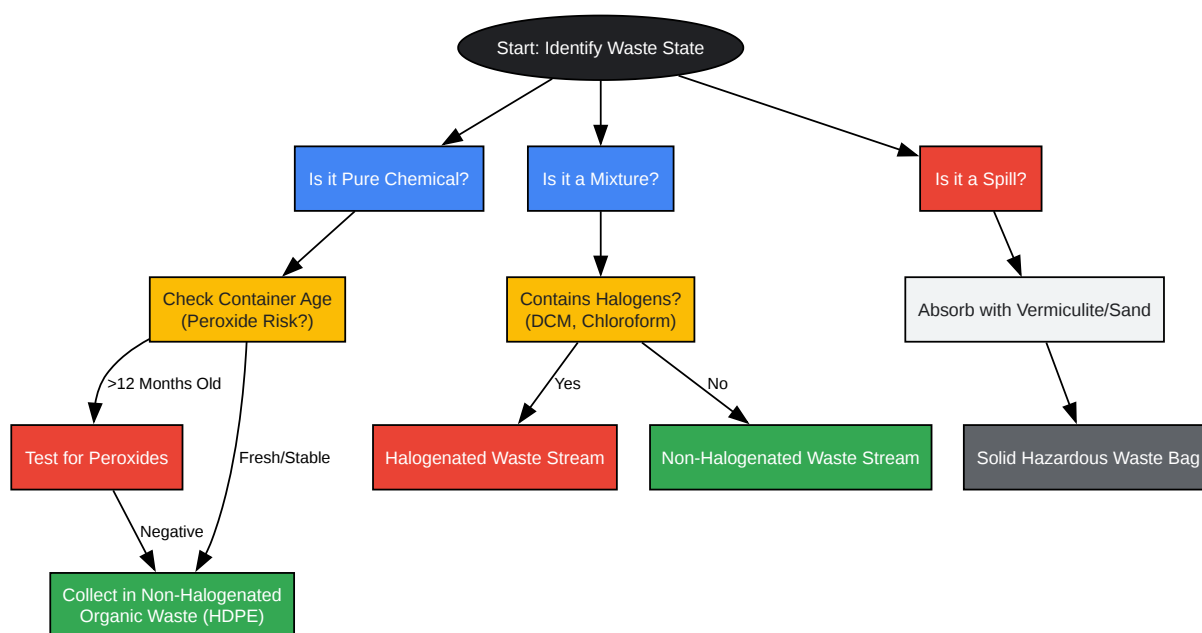
- Isolate: Evacuate the immediate area; ensure ventilation.[1]
- PPE: Don Nitrile gloves and safety goggles.[1][2]
- Absorb: Use Vermiculite, Sand, or Clay-based absorbents.[1]
  - Note: Do not use paper towels for large amounts; the high surface area can increase evaporation of volatile impurities.
- Collect: Scoop absorbed material into a wide-mouth jar. Label as "Debris contaminated with Phenoxyethyl esters." [1]

## Step 4: Final Disposal (Professional Service)

Transfer the waste container to your institution's Environmental Health & Safety (EHS) accumulation point. The final destruction method by the waste vendor will be Incineration to break down the aromatic rings.

## Part 4: Decision Logic Diagram

The following flowchart illustrates the decision-making process for disposing of **2-Phenoxyethyl (benzyloxy)acetate** in various states.



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Caption: Operational decision tree for segregating **2-Phenoxyethyl (benzyloxy)acetate** waste streams.

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[1] [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2025).[1] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. [\[Link\]](#)
- PubChem. (2025).[1][2] 2-Phenoxyethyl acetate (Structural Analog) Compound Summary. National Library of Medicine.[1] [\[Link\]](#)[1]

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## Sources

- 1. 2-Phenoxyethyl acetate | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 22568 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [hscprep.com.au](https://hscprep.com.au) [[hscprep.com.au](https://hscprep.com.au)]
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